

An In-depth Technical Guide to 1,3-Butanedithiol: Chemical Properties and Structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,3-Butanedithiol

Cat. No.: B1597265

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

1,3-Butanedithiol is a vital organosulfur compound with significant applications in organic synthesis, particularly as a protecting group for carbonyl compounds and as a precursor to valuable intermediates. This technical guide provides a comprehensive overview of the chemical properties, structure, and reactivity of **1,3-butanedithiol**. Detailed experimental protocols for its application in the formation of 1,3-dithianes and their subsequent deprotection are presented, alongside a summary of analytical techniques for its characterization. This document aims to serve as a thorough resource for researchers and professionals in the fields of chemistry and drug development.

Chemical Structure and Identification

1,3-Butanedithiol, also known by its IUPAC name butane-1,3-dithiol, is a chiral dithiol. Its structure consists of a four-carbon chain with thiol (-SH) groups attached to the first and third carbon atoms.^{[1][2][3]}

Table 1: Compound Identification

Identifier	Value
IUPAC Name	butane-1,3-dithiol[1][2]
Synonyms	1,3-Dimercaptobutane, Butane-1,3-dithiol
CAS Number	24330-52-7[1][2][4]
Molecular Formula	C ₄ H ₁₀ S ₂ [1][2][4]
Molecular Weight	122.25 g/mol [4]
SMILES	CC(S)CCS
InChI	InChI=1S/C4H10S2/c1-4(6)2-3-5/h4-6H,2-3H2,1H3[2]

Physicochemical Properties

1,3-Butanedithiol is a liquid at room temperature with a characteristic strong, meaty, and sulfurous odor.[1][4] It is sparingly soluble in water but miscible with fats and many organic solvents.[1][5]

Table 2: Physical and Chemical Properties of **1,3-Butanedithiol**

Property	Value	Reference
Appearance	Liquid	[1][4]
Odor	Meaty, garlic, sulfurous, onion, spicy	[4]
Boiling Point	91-93 °C at 30 mm Hg	[4]
Melting Point	-53.9 °C (estimate)	[4]
Density	1.023 g/mL at 25 °C	[4]
Refractive Index (n _{20/D})	1.522	[4]
Flash Point	150 °F (65.6 °C)	[4]
Vapor Pressure	1.15 mmHg at 25°C	[4]
pKa	10.23 ± 0.10 (Predicted)	[4]
Solubility in Water	2.59 g/L at 25 °C	[5]
Solubility in Ethanol	923.64 g/L at 25 °C	[5]
logP (Octanol/Water)	1.625 (Crippen Calculated)	[6]

Synthesis and Purification

While a specific, detailed experimental protocol for the synthesis of **1,3-butanedithiol** is not readily available in published literature, a general and effective method for the preparation of dithiols involves the conversion of the corresponding diol.

General Synthesis of Dithiols from Diols

A common synthetic route to dithiols is the reaction of a diol with a thiolating agent. A two-step process is often employed, where the hydroxyl groups of the diol are first converted into a good leaving group, such as a tosylate or mesylate, followed by nucleophilic substitution with a sulfur nucleophile like sodium hydrosulfide (NaSH) or thiourea.

Conceptual Experimental Protocol: Synthesis of **1,3-Butanedithiol** from 1,3-Butanediol

- **Activation of Hydroxyl Groups:** 1,3-Butanediol is reacted with two equivalents of p-toluenesulfonyl chloride (TsCl) in the presence of a base like pyridine at low temperature (e.g., 0 °C to room temperature) to form the corresponding ditosylate. The reaction is typically carried out in a chlorinated solvent such as dichloromethane.
- **Thiolation:** The purified ditosylate is then treated with a sulfur nucleophile. For instance, reaction with sodium hydrosulfide (NaSH) in a polar aprotic solvent like dimethylformamide (DMF) will displace the tosylate groups to form the dithiol.
- **Workup and Purification:** The reaction mixture is typically quenched with water and extracted with an organic solvent. The organic layer is then washed, dried, and the solvent is removed under reduced pressure. The crude **1,3-butanedithiol** can be purified by vacuum distillation.

Purification

Due to the propensity of thiols to oxidize to disulfides, purification should be carried out under an inert atmosphere (e.g., nitrogen or argon) if possible. Common purification techniques for liquid thiols include:

- **Vacuum Distillation:** This is the most common method for purifying volatile thiols like **1,3-butanedithiol**.
- **Column Chromatography:** Silica gel chromatography can be used, but care must be taken to avoid oxidation on the stationary phase.

Reactivity and Applications in Organic Synthesis

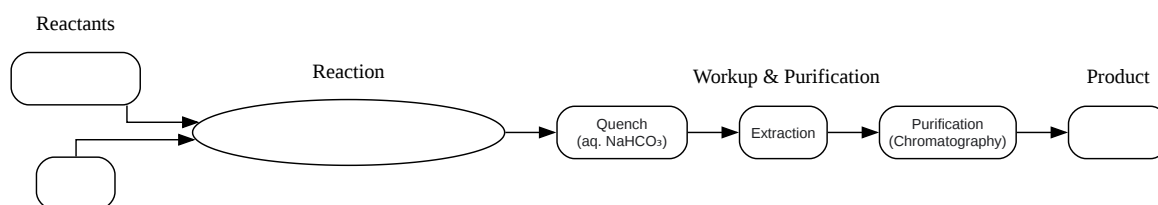
The primary application of **1,3-butanedithiol** in organic synthesis is its reaction with carbonyl compounds (aldehydes and ketones) to form 1,3-dithianes. This reaction is a cornerstone of protecting group chemistry and umpolung (reactivity inversion).

Formation of 1,3-Dithianes (Thioacetalization)

1,3-Butanedithiol reacts with aldehydes and ketones in the presence of a Lewis or Brønsted acid catalyst to form a six-membered cyclic thioacetal, known as a 1,3-dithiane. This reaction effectively protects the carbonyl group from nucleophilic attack.

Experimental Protocol: Protection of a Ketone using **1,3-Butanedithiol**

- **Reaction Setup:** To a solution of the ketone (1 equivalent) in a suitable solvent (e.g., dichloromethane or chloroform) is added **1,3-butanedithiol** (1.1 equivalents).
- **Catalyst Addition:** A catalytic amount of a Lewis acid (e.g., $\text{BF}_3 \cdot \text{OEt}_2$) or a Brønsted acid (e.g., p-toluenesulfonic acid) is added to the mixture.
- **Reaction Monitoring:** The reaction is stirred at room temperature and monitored by thin-layer chromatography (TLC) or gas chromatography (GC) until the starting material is consumed.
- **Workup:** The reaction is quenched with a basic aqueous solution (e.g., saturated sodium bicarbonate). The organic layer is separated, washed with brine, dried over an anhydrous salt (e.g., Na_2SO_4), and concentrated under reduced pressure.
- **Purification:** The resulting 1,3-dithiane can be purified by column chromatography on silica gel.



[Click to download full resolution via product page](#)

Figure 1. Workflow for the protection of a ketone as a 1,3-dithiane.

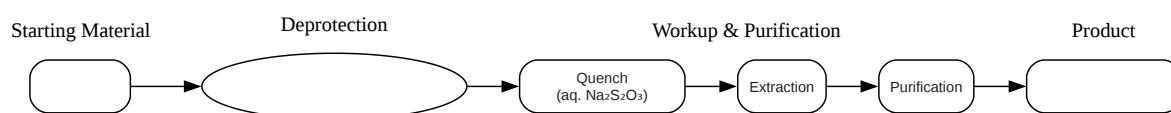
Deprotection of 1,3-Dithianes

The carbonyl group can be regenerated from the 1,3-dithiane under various conditions, often involving oxidative or hydrolytic methods.

Experimental Protocol: Deprotection of a 1,3-Dithiane

A mild and efficient method for the deprotection of 1,3-dithianes involves the use of hydrogen peroxide and a catalytic amount of iodine in an aqueous micellar system.[7]

- **Reaction Setup:** The 1,3-dithiane (1 equivalent) is dissolved in a mixture of water and a surfactant such as sodium dodecyl sulfate (SDS).
- **Reagent Addition:** A catalytic amount of iodine (e.g., 5 mol%) is added, followed by the dropwise addition of 30% aqueous hydrogen peroxide.
- **Reaction Monitoring:** The reaction is stirred at room temperature and monitored by TLC or GC.
- **Workup:** Upon completion, the reaction is quenched with a solution of sodium thiosulfate to destroy any excess iodine. The product is then extracted with an organic solvent.
- **Purification:** The combined organic extracts are washed, dried, and concentrated. The crude carbonyl compound can be purified by column chromatography or distillation.



[Click to download full resolution via product page](#)

Figure 2. Workflow for the deprotection of a 1,3-dithiane.

Analytical Characterization

Several analytical techniques are employed to characterize **1,3-butanedithiol** and its derivatives.

Table 3: Analytical Methods for **1,3-Butanedithiol**

Technique	Expected Observations
¹ H NMR Spectroscopy	The proton NMR spectrum of a thiol will show a characteristic signal for the S-H proton, which is exchangeable with D ₂ O. ^[8] The multiplicity and chemical shifts of the methylene and methine protons provide structural information. For 1,3-butanedithiol, one would expect complex multiplets for the protons on the butane backbone and signals for the two SH protons.
¹³ C NMR Spectroscopy	The carbon NMR spectrum will show distinct signals for the four carbon atoms in the butane chain. The chemical shifts will be influenced by the attached sulfur atoms.
Mass Spectrometry (MS)	Mass spectrometry can be used to determine the molecular weight of 1,3-butanedithiol and to study its fragmentation patterns. ^{[5][6]} Common techniques include Gas Chromatography-Mass Spectrometry (GC-MS).
Gas Chromatography (GC)	GC is a powerful tool for assessing the purity of 1,3-butanedithiol and for monitoring reactions. ^{[9][10][11][12]} Sulfur-specific detectors, such as the Sulfur Chemiluminescence Detector (SCD) or Pulsed Flame Photometric Detector (PFPD), provide high sensitivity and selectivity for sulfur-containing compounds. ^{[10][12]}
Infrared (IR) Spectroscopy	The IR spectrum of a thiol exhibits a characteristic S-H stretching vibration band near 2550 cm ⁻¹ . ^[8]

Safety and Handling

1,3-Butanedithiol is a sulfur-containing compound and should be handled with appropriate safety precautions in a well-ventilated fume hood. It has a strong, unpleasant odor. Users

should consult the Safety Data Sheet (SDS) for detailed information on handling, storage, and disposal.

Conclusion

1,3-Butanedithiol is a versatile reagent in organic synthesis, primarily utilized for the protection of carbonyl groups as 1,3-dithianes. This guide has provided a detailed overview of its chemical and physical properties, along with experimental workflows for its key reactions. The provided data and protocols are intended to be a valuable resource for chemists and researchers engaged in synthetic chemistry and drug development, enabling the effective and safe use of this important building block.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Mass spectrometry-based assay for the rapid detection of thiol-containing natural products - Chemical Communications (RSC Publishing) [pubs.rsc.org]
- 2. research.unipd.it [research.unipd.it]
- 3. Dithiol - Wikipedia [en.wikipedia.org]
- 4. Mass Spectrometry in Studies of Protein Thiol Chemistry and Signaling: Opportunities and Caveats - PMC [pmc.ncbi.nlm.nih.gov]
- 5. sfrbm.org [sfrbm.org]
- 6. Fluorescent Probes and Mass Spectrometry-Based Methods to Quantify Thiols in Biological Systems - PMC [pmc.ncbi.nlm.nih.gov]
- 7. A Facile Mild Deprotection Protocol for 1,3-Dithianes and 1,3-Dithiolanes with 30% Hydrogen Peroxide and Iodine Catalyst in Aqueous Micellar System [organic-chemistry.org]
- 8. Thiol - Wikipedia [en.wikipedia.org]
- 9. silcoteck.com [silcoteck.com]
- 10. agilent.com [agilent.com]

- 11. azom.com [azom.com]
- 12. Determination of Sulphur Gases in Natural Gas | Gas Chromatography Analysis [scioninstruments.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 1,3-Butanedithiol: Chemical Properties and Structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1597265#1-3-butanedithiol-chemical-properties-and-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com